

preparing Bx 471 stock solution for cell culture experiments

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Compound of Interest

Compound Name:	Bx 471
CAS No.:	288262-96-4
Cat. No.:	B1232141

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Application Notes and Protocols for Bx 471 in Cell Culture For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Bx 471** stock solutions for use in cell culture experiments. **Bx 471** is a potent and selective non-peptide antagonist of the CC chemokine receptor-1 (CCR1), playing a crucial role in leukocyte trafficking.[1][2] This document offers comprehensive guidance on the chemical properties, solubility, and preparation of **Bx 471** solutions to ensure accurate and reproducible experimental outcomes.

Chemical Properties and Data Presentation

A summary of the key quantitative data for **Bx 471** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	434.89 g/mol	[1][3]
Formula	C ₂₁ H ₂₄ ClFN ₄ O ₃	[1]
CAS Number	217645-70-0	[1]
Purity	≥98%	
Appearance	Crystalline solid, powder	
Solubility (DMSO)	≥25 mg/mL (≥57.48 mM); Soluble to 100 mM	[1]
Solubility (Ethanol)	14 mg/mL (~32.19 mM); Soluble to 50 mM	[1]
Solubility (DMF)	30 mg/mL (~68.98 mM)	[1]
Storage of Powder	-20°C for up to 3 years	[3]
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	[3]

Experimental Protocols

Protocol for Preparing a 10 mM Bx 471 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bx 471** in dimethyl sulfoxide (DMSO). This is a common stock concentration for in vitro cell culture experiments.

Materials:

- **Bx 471** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

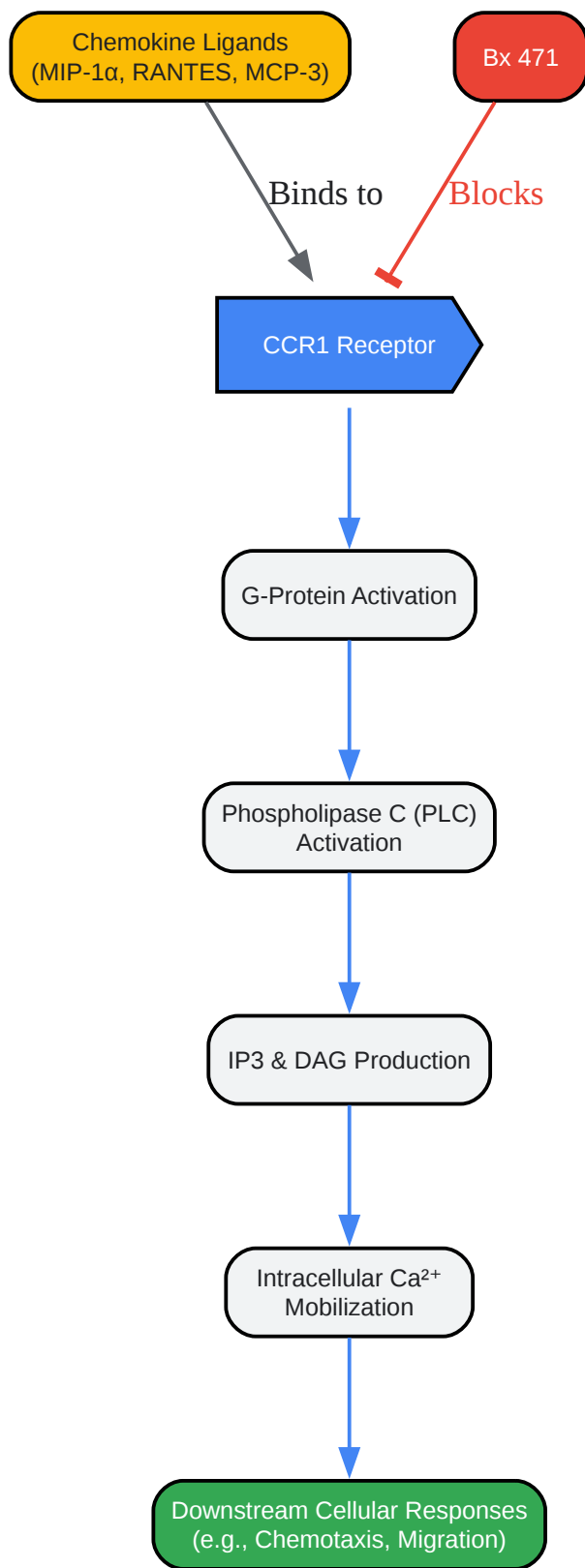
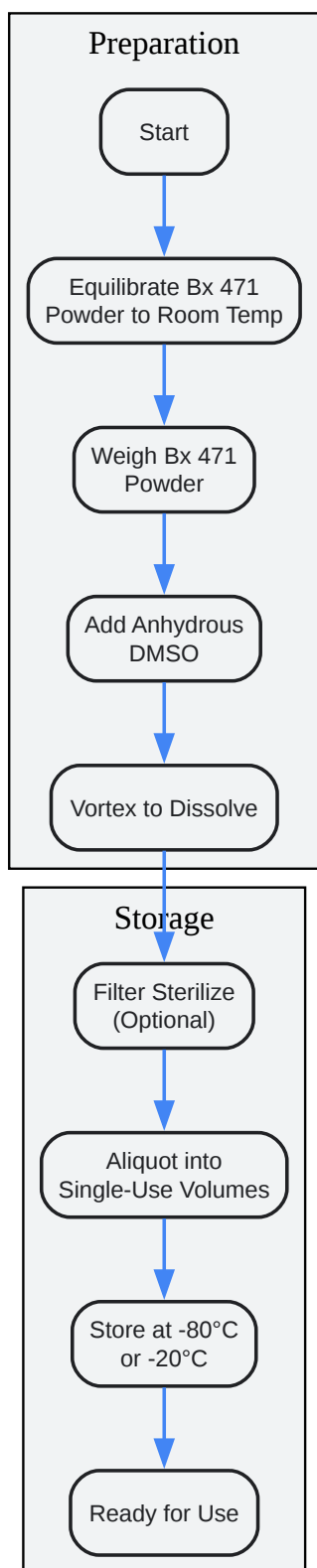
- **Equilibrate Bx 471 Powder:** Before opening, allow the vial of **Bx 471** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the powder.
- **Weigh Bx 471:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Bx 471** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.35 mg of **Bx 471** (Molecular Weight = 434.89 g/mol).
- **Add DMSO:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Bx 471** powder. To continue the example, add 1 mL of DMSO.
- **Dissolve the Compound:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[3]

Note on Working Solutions:

To prepare a working solution for your cell culture experiment, dilute the 10 mM stock solution in your cell culture medium to the desired final concentration. For example, to prepare a 10 µM working solution in 1 mL of medium, add 1 µL of the 10 mM stock solution to 999 µL of the medium. It is crucial to mix the working solution thoroughly before adding it to the cells. No significant cellular toxicity was observed with **Bx 471** at concentrations up to 10 µM in THP-1 or CCR1-transfected HEK293 cells after 24 hours of treatment.[3]

Visualizations

Experimental Workflow for Bx 471 Stock Solution Preparation



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